

Application Note: Preparation of NS19504 Stock Solutions in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NS19504

Cat. No.: B1662380

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

NS19504 is a potent and selective small-molecule activator of the large-conductance Ca^{2+} -activated potassium channels (BK channels, KCa1.1).^[1] These channels are crucial regulators of physiological processes in many excitable cells, where they are dually activated by intracellular calcium (Ca^{2+}) and membrane depolarization.^[2] Activation of BK channels leads to potassium ion (K^+) efflux, resulting in membrane hyperpolarization, which serves as a negative feedback mechanism to limit calcium influx.^[2] Consequently, **NS19504** has been shown to relax smooth muscle, such as in the urinary bladder, making it a valuable tool for studying bladder disorders and other conditions involving BK channel modulation.^{[3][4]}

The effective use of **NS19504** in experimental settings is critically dependent on the proper preparation and storage of stock solutions. Dimethyl sulfoxide (DMSO) is the recommended solvent due to the high solubility of **NS19504**. This document provides a detailed protocol for the preparation, storage, and handling of **NS19504** stock solutions to ensure experimental reproducibility and accuracy.

NS19504 Properties and Data

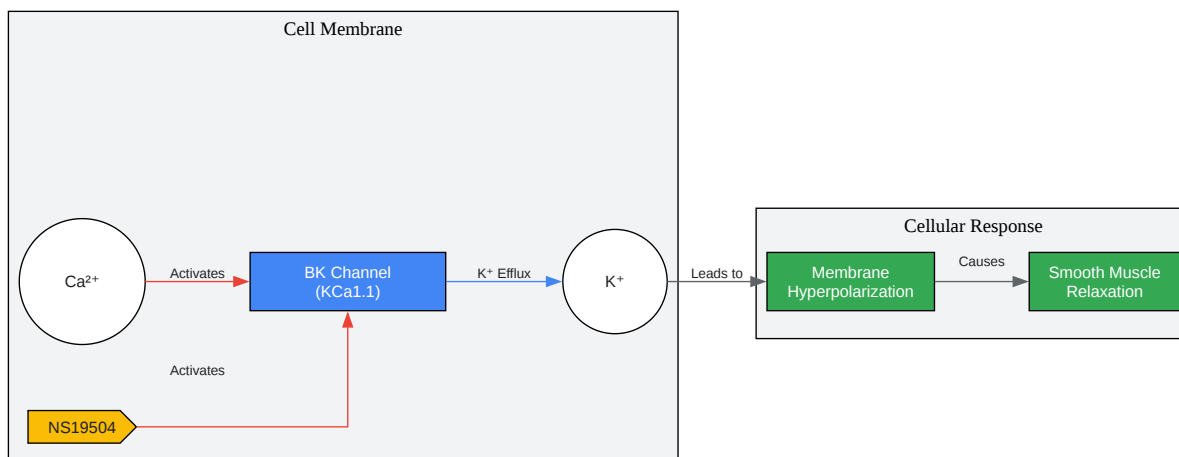
Quantitative data for **NS19504** are summarized in the table below. This information is essential for calculating the required mass for stock solution preparation.

Property	Value	Source(s)
Molecular Weight	269.16 g/mol	[5]
Chemical Formula	C ₁₀ H ₉ BrN ₂ S	[5]
CAS Number	327062-46-4	[3][5]
Appearance	Light yellow to yellow solid	[5]
Mechanism of Action	BK (KCa1.1) channel activator	[5]
EC ₅₀	~11.0 µM	[3][4][5]
Solubility in DMSO	26.92 mg/mL to 249 mg/mL (100 mM to 925.1 mM)	[3][5]

Note: The reported solubility in DMSO varies across suppliers. It is advisable to perform a small-scale test to confirm solubility at your desired concentration. Using newly opened, anhydrous DMSO is recommended as its hygroscopic nature can impact solubility.[5]

Signaling Pathway of NS19504

NS19504 acts as a positive modulator of BK channels. The activation of these channels in excitable cells, such as smooth muscle cells, initiates a signaling cascade that leads to cellular relaxation.



[Click to download full resolution via product page](#)

Caption: Mechanism of action for **NS19504** as a BK channel activator.

Experimental Protocol: Preparing a 100 mM Stock Solution

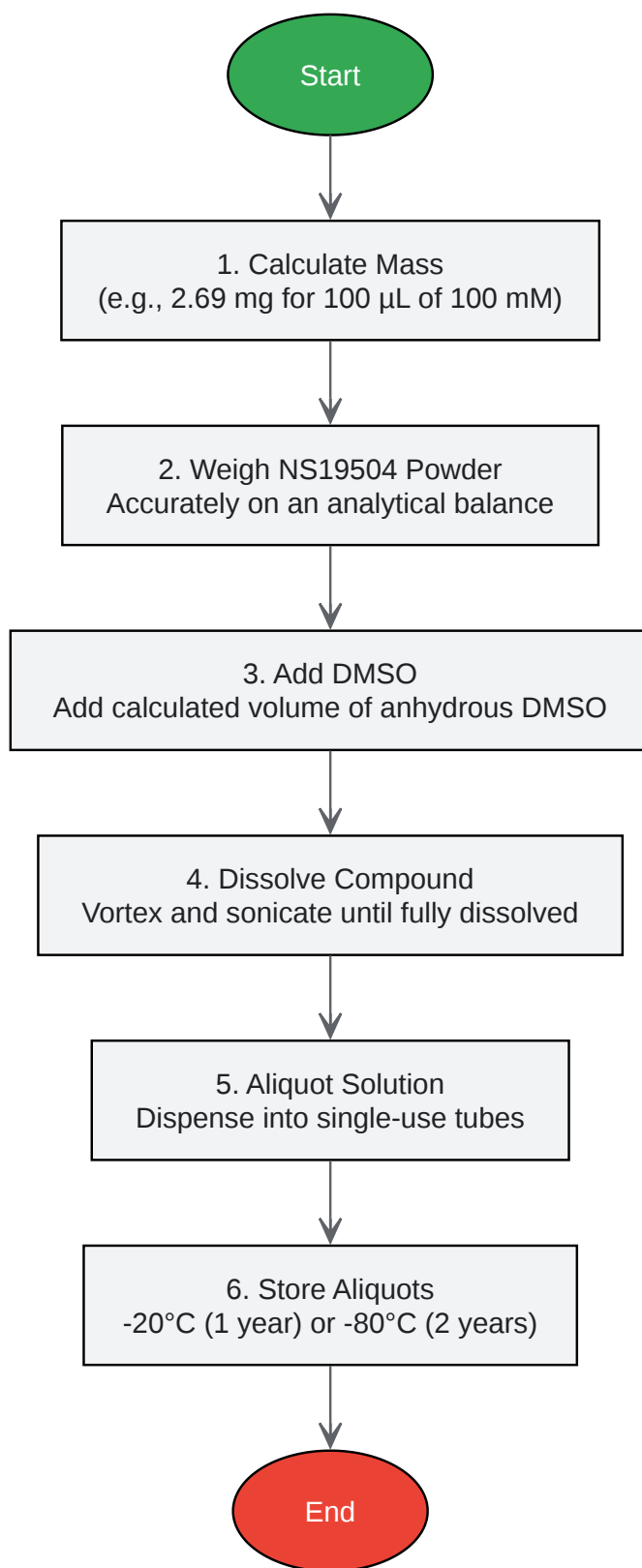
This protocol provides a step-by-step method for preparing a 100 mM stock solution of **NS19504** in DMSO.

4.1. Materials and Equipment

- **NS19504** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)[5]
- Analytical balance

- Weigh paper or boat
- Calibrated micropipettes and sterile tips
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Vortex mixer
- Ultrasonic water bath (sonicator)
- Personal Protective Equipment (PPE): safety glasses, lab coat, and appropriate gloves (e.g., butyl rubber or thick latex gloves, as nitrile may degrade with prolonged DMSO exposure).[6]

4.2. Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **NS19504** stock solution in DMSO.

4.3. Step-by-Step Procedure

- Calculate Required Mass: Use the following formula to determine the mass of **NS19504** needed.
 - $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (269.16 g/mol)} / 1000$
 - Example for 100 μL (0.1 mL) of a 100 mM stock solution:
 - $\text{Mass (mg)} = 100 \text{ mM} \times 0.1 \text{ mL} \times 269.16 / 1000 = 2.69 \text{ mg}$
- Weigh **NS19504**: Carefully weigh the calculated mass of **NS19504** powder and place it into a sterile microcentrifuge tube.
- Add Solvent: Add the calculated volume of anhydrous DMSO (e.g., 100 μL) to the tube containing the **NS19504** powder.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly. To ensure complete dissolution, place the tube in an ultrasonic water bath for 5-10 minutes.^{[3][5]} Visually inspect the solution to confirm that no solid particles remain. The solution should be clear.
- Aliquot for Storage: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 5-10 μL) in sterile cryovials or microcentrifuge tubes.^[5]
- Store Properly: Store the aliquots in a freezer.
 - For short-to-medium term storage, -20°C for up to 1 year.^[5]
 - For long-term storage, -80°C for up to 2 years.^[5]

Stock Solution Preparation Table

For convenience, the table below provides the required mass of **NS19504** for common stock concentrations and volumes.

Desired Stock Concentration	Mass for 1 mg	Mass for 5 mg	Mass for 10 mg
1 mM	3.7153 mL	18.5763 mL	37.1526 mL
5 mM	0.7431 mL	3.7153 mL	7.4305 mL
10 mM	0.3715 mL	1.8576 mL	3.7153 mL
50 mM	0.0743 mL	0.3715 mL	0.7431 mL
100 mM	0.0372 mL	0.1858 mL	0.3715 mL

Table adapted from supplier data sheets.[\[5\]](#)

Application Notes and Best Practices

- **Preparing Working Solutions:** To prepare a working solution for your experiment, thaw a single aliquot of the DMSO stock solution. Perform serial dilutions in your aqueous buffer or cell culture medium to reach the final desired concentration. Note that high concentrations of DMSO can be toxic to cells; typically, the final DMSO concentration in assays should be kept below 0.1-0.5%.
- **Typical Working Concentrations:** In cell-based assays, **NS19504** has been shown to increase BK channel currents at concentrations ranging from 0.32 μM to 10 μM .[\[5\]](#) A concentration of 1 μM was effective in reducing spontaneous contractions in bladder tissue strips.[\[2\]](#)[\[4\]](#)
- **Off-Target Effects:** At concentrations of 10 μM , **NS19504** has been observed to inhibit other targets, including the $\sigma 1$ receptor and certain neurotransmitter transporters.[\[1\]](#) Researchers should consider this possibility when designing experiments at higher concentrations.
- **Handling DMSO:** DMSO is a potent solvent that can readily penetrate the skin, carrying dissolved substances with it.[\[6\]](#) Always wear appropriate PPE and handle with care in a well-ventilated area. Use fresh, anhydrous grade DMSO to ensure maximum solubility and stability of **NS19504**.[\[5\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. axonmedchem.com [axonmedchem.com]
- 2. NS19504: A Novel BK Channel Activator with Relaxing Effect on Bladder Smooth Muscle Spontaneous Phasic Contractions - PMC [pmc.ncbi.nlm.nih.gov]
- 3. NS19504 | Potassium Channel | TargetMol [targetmol.com]
- 4. NS19504: a novel BK channel activator with relaxing effect on bladder smooth muscle spontaneous phasic contractions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Application Note: Preparation of NS19504 Stock Solutions in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662380#preparing-ns19504-stock-solutions-with-dmsol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com